

validation against reference method antazoline pharmaceutical forms

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Compound Focus: Antazoline Hydrochloride

CAS No.: 2508-72-7

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Comparison of Analytical Methods for Antazoline

Method	Compared Against (Reference Method)	Key Performance Data	Application in Formulation
Chemometric UV/Vis (PLS & PCR) [1]	Reference HPLC method [1]	Accuracy (% Recovery): 104.9% (PLS) & 103.2% (PCR) for AN. Linearity: 60-150 mg/L for AN. [1]	Eye drops (with Naphazoline) [1]
Stability-Indicating HPLC [2]	Not explicitly stated; validated per ICH guidelines [2]	Accuracy (% Recovery): 97.9 - 102.7%. Precision (RSD%): < 0.92%. [2]	Ophthalmic solutions (with Tetrahydrozoline) [2]
Spectrofluorimetric [3]	Official methods (statistically equivalent) [3]	Linearity: 0.5-12.0 µg/mL for AN. Greenness: Assessed as a green method. [3]	Ophthalmic formulation (with Xylometazoline) [3]
Ratio Subtraction UV/Vis (EXRSM & RSM) [4]	Classical two-wavelength method; proposed as an alternative to LC [4]	Linearity: 3.0-30.0 µg/mL for AN. Validation: Per ICH requirements. [4]	Pharmaceutical form (with Tetrahydrozoline) [4]
RP-HPLC [5]	Spectrophotometric method (no significant difference found) [5]	Linearity: 2.01-7.5 µg/mL for AN. LOD: 0.66 µg/mL. [5]	Pharmaceutical pomade (with multiple other actives) [5]

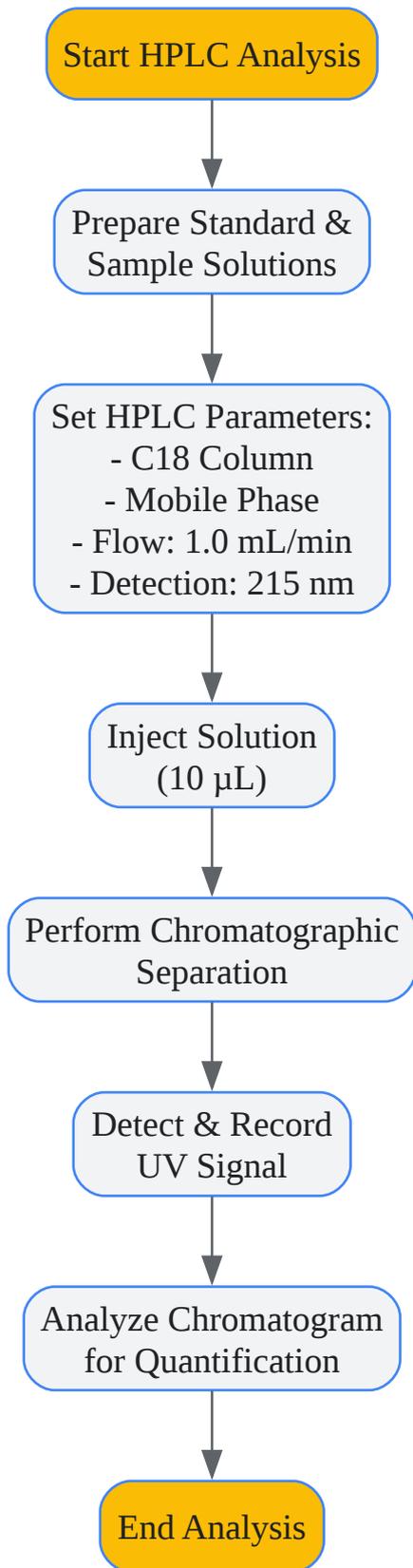
Detailed Experimental Protocols

For researchers seeking to implement or evaluate these methods, here are the detailed experimental protocols for two key approaches: the robust Stability-Indicating HPLC and the sophisticated Chemometric UV/Vis method.

Stability-Indicating HPLC Method

This method is detailed for simultaneous determination of Antazoline (ANT) and Tetrahydrozoline (TET) in ophthalmic solutions and is fully validated per ICH guidelines, making it suitable for stability studies [2].

- **Chromatographic Conditions:**
 - **Column:** Kinetex C18 (150 mm × 4.6 mm, 5 μm).
 - **Mobile Phase:** 0.05% Trifluoroacetic acid in water (pH adjusted to 3.0 with NaOH) and Acetonitrile (37:63, v/v).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV at 215 nm.
 - **Injection Volume:** 10 μL.
 - **Temperature:** Room temperature [2].
- **Workflow:** The analytical process involves preparing standard and sample solutions, setting up the HPLC system with the specified parameters, injecting the solutions, and analyzing the chromatograms for quantification.



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Chemometric UV/Vis Method (PLS & PCR)

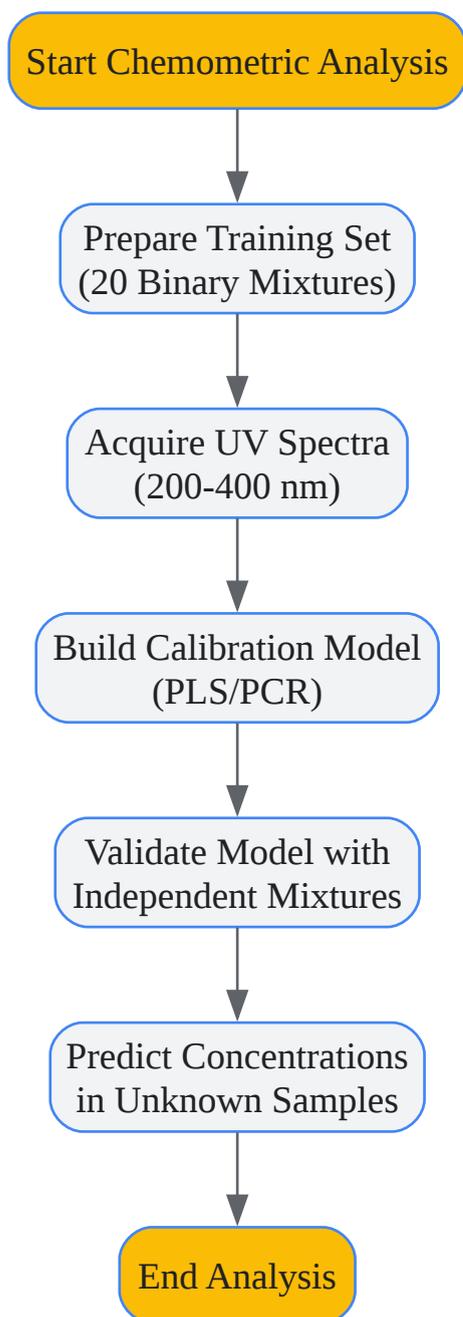
This method is ideal for the rapid, simultaneous determination of Antazoline (AN) and Naphazoline (NP) in eye drops without a prior separation step, overcoming significant spectral overlap [1].

- **Instrumentation & Software:**

- UV-vis spectrophotometer.
- Data analysis using MATLAB with PLS_Toolbox [1].

- **Procedure:**

- **Training Set Preparation:** Prepare 20 binary mixture solutions of AN and NP within the concentration range of 60-150 mg/L for AN and 2.0-40 mg/L for NP.
- **Spectral Acquisition:** Record absorbance spectra of all solutions between 200-400 nm at 1 nm intervals.
- **Model Calibration:** Use the absorbance (x-block) and concentration data (y-block) to build the PCR and PLS calibration models. The optimal number of components is five for PLS and six for PCR.
- **Model Validation:** Validate the prediction ability of the models using an independent set of six synthetic binary mixtures [1].



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Application and Selection Guide

When selecting a method for your project, consider the following insights from the research:

- **For Routine Quality Control and Simplicity:** The **Chemometric UV/Vis methods (PLS/PCR)** and **Ratio Subtraction methods** offer rapid, low-cost analysis without the need for expensive solvents or

chromatographic separation, making them highly efficient for labs with the required software [1] [4].

- **For Stability Studies and Specificity:** The **Stability-Indicating HPLC** method is the definitive choice. Its ability to separate Antazoline from other components and degradation products is crucial for assessing product shelf-life and purity [5] [2].
- **For Enhanced Sensitivity and Green Chemistry:** The **Spectrofluorimetric method** provides high sensitivity and is recognized as an environmentally friendly ("green") alternative, which is an increasingly important factor in modern analytical chemistry [3].

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